

# Desonide-13C3 supplier and purchasing information

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## Compound of Interest

Compound Name: Desonide-13C3

Cat. No.: B13716140

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## Desonide-13C3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the procurement and utilization of **Desonide-13C3**, a stable isotope-labeled internal standard crucial for quantitative bioanalytical studies. This document outlines key suppliers, available product specifications, and generalized experimental protocols for its application in liquid chromatography-mass spectrometry (LC-MS) based assays.

## Supplier and Purchasing Information

**Desonide-13C3** is available from several reputable suppliers of reference standards and isotopically labeled compounds. The following table summarizes key purchasing information from identified vendors. Please note that availability and pricing are subject to change and should be confirmed directly with the suppliers.

Supplier	Product/Catalogue No.	Molecular Formula	Molecular Weight	Additional Information
Pharmaffiliates	PA STI 028970[1]	$C_{21}^{13}C_3H_{32}O_6$ [1]	419.49[1]	Appearance: Off-White Solid; Storage: 2-8°C Refrigerator; Shipping: Ambient.[2]
MedChemExpress	HY-W653989	Not Specified	Not Specified	Offers a product data sheet and handling instructions.[3]
Clearsynth	CS-T-95694	Not Specified	Not Specified	Unlabelled CAS No: 638-94-8.
VIVAN Life Sciences	VLCS-00622	$C_{21}^{13}C_3H_{32}O_6$	419.49	Provides sample Certificate of Analysis, HPLC, Mass, MSDS, and NMR data upon request.

## Technical Specifications

While a publicly available Certificate of Analysis with specific batch data for **Desonide-13C3** was not identified during the literature search, the following table outlines the general technical specifications that researchers should expect and verify upon purchase.

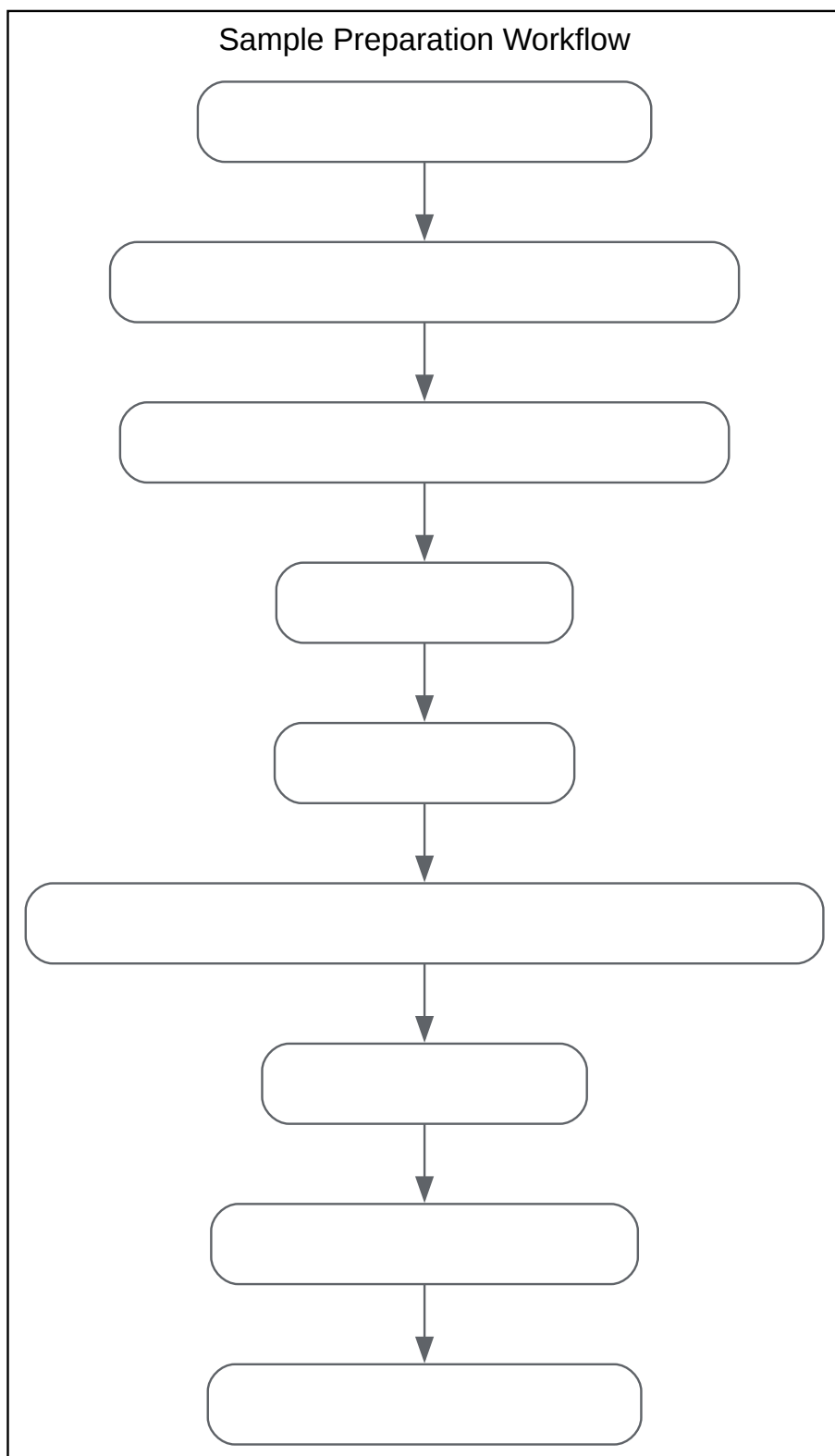
Parameter	Typical Specification	Method of Analysis
Chemical Purity	≥98%	HPLC, LC-MS
Isotopic Purity	≥99 atom % <sup>13</sup> C	Mass Spectrometry (MS)
Chemical Identity	Conforms to structure	<sup>1</sup> H-NMR, <sup>13</sup> C-NMR, Mass Spectrometry
Appearance	White to Off-White Solid	Visual Inspection
Solubility	Soluble in Methanol, Acetonitrile, DMSO	Not Applicable
Storage	2-8°C or as specified on the CoA	Not Applicable

## Experimental Protocols: Application in LC-MS/MS Analysis

**Desonide-13C3** is primarily utilized as an internal standard in LC-MS/MS methods for the quantification of Desonide in biological matrices such as plasma, serum, and urine. The following provides a generalized experimental workflow.

### Sample Preparation: Protein Precipitation & Liquid-Liquid Extraction

A common approach for extracting corticosteroids from biological matrices involves protein precipitation followed by liquid-liquid extraction.



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Caption: A typical sample preparation workflow for the analysis of Desonide using **Desonide-13C3** as an internal standard.

## LC-MS/MS Method Parameters

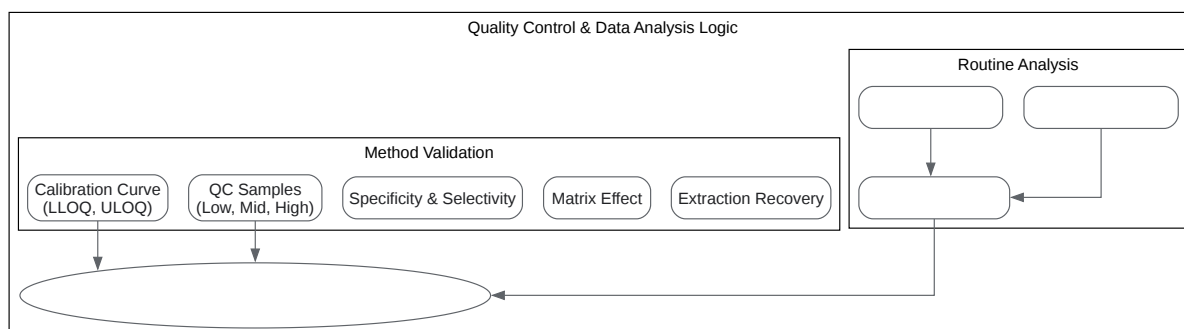
The following table provides a starting point for developing an LC-MS/MS method for the analysis of Desonide and **Desonide-13C3**. Optimization will be required for specific instrumentation and matrices.

Parameter	Recommended Condition
LC Column	C18 Reverse-Phase (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile or Methanol
Gradient	Optimized for separation from matrix components
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Transitions	Desonide:m/z 417.2 → [Product Ion 1], [Product Ion 2] Desonide-13C3:m/z 420.2 → [Product Ion 1], [Product Ion 2]
Collision Energy	Optimized for each transition

Note: Specific m/z values for product ions should be determined by direct infusion of the analytical standards.

## Quality Control and Data Analysis

A robust analytical method requires a comprehensive quality control strategy. The following diagram illustrates the logical relationship between different components of a typical validation and routine analysis workflow.



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Caption: Logical flow for quality control and data analysis in a quantitative bioanalytical method.

## Conclusion

**Desonide-13C3** is an essential tool for the accurate quantification of Desonide in complex biological matrices. This guide provides a foundational understanding of its procurement and application. Researchers should always refer to the supplier's Certificate of Analysis for lot-specific data and perform in-house validation of analytical methods to ensure reliable and reproducible results. The generalized protocols and workflows presented herein offer a robust starting point for the development of specific assays tailored to individual research needs.

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## References

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